

An In-Depth Technical Guide to the Solubility of Phenol in Organic Solvents

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Compound of Interest

Compound Name: **Phenol**

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This guide provides a comprehensive technical overview of the solubility of **phenol** in a range of common organic solvents. Designed for researchers, scientists, and professionals in drug development, this document delves into the core principles governing **phenol**'s solubility, offers quantitative data, details experimental methodologies for its determination, and explores the thermodynamic underpinnings of the dissolution process.

The Duality of the Phenol Molecule: A Foundation for its Solubility Behavior

Phenol (C_6H_5OH) is an aromatic organic compound characterized by a hydroxyl (-OH) group directly bonded to a benzene ring. This unique structure imparts a dual nature to the molecule, which is fundamental to understanding its solubility. The hydroxyl group is polar and capable of forming hydrogen bonds, rendering it hydrophilic ("water-loving"). Conversely, the benzene ring is nonpolar and hydrophobic ("water-fearing").^[1] This dichotomy dictates that **phenol**'s solubility in a given solvent is a delicate balance between these opposing characteristics.

The interplay of these features means that **phenol** exhibits moderate solubility in water (approximately 8.3 g per 100 mL at 20°C) but is readily soluble in many organic solvents.^[1] The large nonpolar benzene ring allows for favorable interactions with nonpolar solvent molecules, while the hydroxyl group can engage in hydrogen bonding with polar solvents.

Key Factors Influencing Phenol Solubility

The extent to which **phenol** dissolves in an organic solvent is not uniform and is governed by several key factors:

- Solvent Polarity: The principle of "like dissolves like" is a central concept in predicting solubility. **Phenol**, with its polar hydroxyl group and nonpolar benzene ring, dissolves well in solvents of intermediate polarity and those that can engage in hydrogen bonding. It is highly soluble in polar aprotic solvents like acetone and polar protic solvents such as alcohols.[1][2] Its solubility is lower in nonpolar solvents like hexane.
- Hydrogen Bonding: The ability of the hydroxyl group in **phenol** to act as a hydrogen bond donor and the oxygen atom to act as a hydrogen bond acceptor is crucial.[3] Solvents that are also capable of hydrogen bonding, such as alcohols (e.g., ethanol, methanol) and ethers (e.g., diethyl ether), can form strong intermolecular interactions with **phenol**, leading to high solubility.[1][3]
- Temperature: For most solid solutes dissolving in liquid solvents, solubility increases with temperature. This is because the dissolution process is often endothermic, meaning it absorbs heat from the surroundings. An increase in temperature provides the energy needed to overcome the intermolecular forces in the solid **phenol** and to break the interactions between solvent molecules to accommodate the solute.
- Molecular Size and Shape: While less dominant than polarity and hydrogen bonding, the size and shape of the solvent molecules can influence how effectively they can solvate the **phenol** molecule.

Quantitative Solubility of Phenol in Common Organic Solvents

The following table summarizes the solubility of **phenol** in a variety of common organic solvents at or near 25°C. It is important to note that literature values can vary slightly depending on the experimental conditions.

Solvent	Chemical Formula	Solubility (g/100 g of solvent)	Classification	Reference
Methanol	CH ₃ OH	Very Soluble	Polar Protic	[1]
Ethanol	C ₂ H ₅ OH	Very Soluble	Polar Protic	[4][5]
Acetone	(CH ₃) ₂ CO	Miscible	Polar Aprotic	[2][5]
Diethyl Ether	(C ₂ H ₅) ₂ O	Very Soluble	Polar Aprotic	[1][5]
Chloroform	CHCl ₃	Very Soluble	Polar Aprotic	[1][2]
Benzene	C ₆ H ₆	Miscible (8.33 g/100 mL)	Nonpolar	[1][5]
Toluene	C ₇ H ₈	Soluble	Nonpolar	
Carbon Tetrachloride	CCl ₄	Soluble	Nonpolar	[3]
n-Hexane	C ₆ H ₁₄	Almost Insoluble	Nonpolar	[6]

Note: "Very Soluble" and "Miscible" are qualitative terms often used when precise numerical data is not readily available or when the components mix in all proportions.

Experimental Determination of Phenol Solubility: A Step-by-Step Protocol

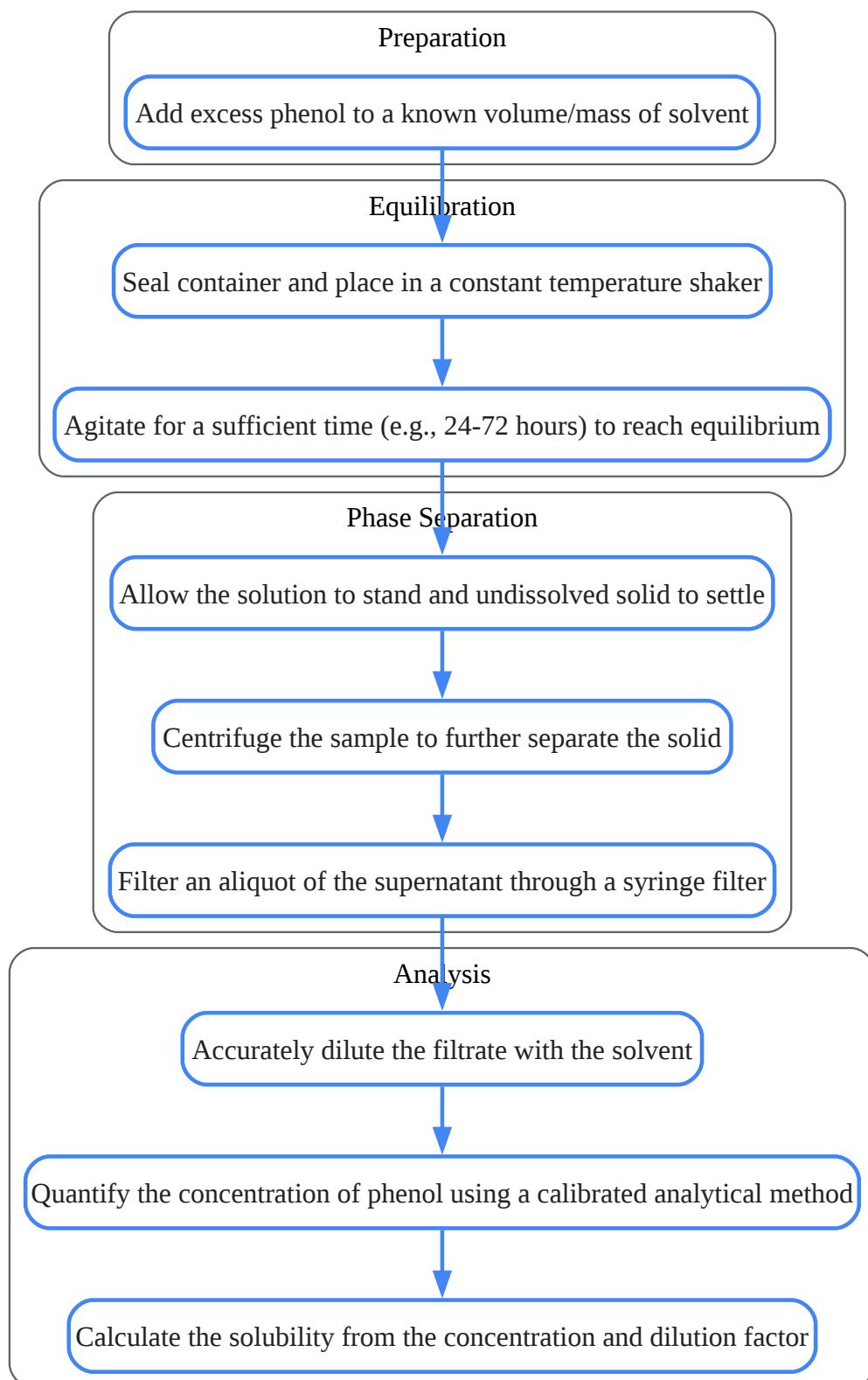
The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a solid in a liquid.[7][8] The following protocol outlines the steps for determining the solubility of **phenol** in an organic solvent.

Materials and Equipment

- **Phenol** (analytical grade)
- Organic solvent of interest (high purity)
- Analytical balance

- Glass vials or flasks with airtight seals
- Constant temperature shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Experimental Workflow

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Caption: Workflow for determining **phenol** solubility using the shake-flask method.

Detailed Protocol

- Preparation of Saturated Solution: To a glass vial, add a known mass or volume of the organic solvent. Add an excess amount of **phenol** to the solvent. The presence of undissolved solid **phenol** at the end of the experiment is crucial to ensure that the solution is saturated.
- Equilibration: Seal the vial tightly to prevent solvent evaporation. Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25°C). Agitate the mixture for a sufficient period (typically 24 to 72 hours) to ensure that equilibrium is reached.
- Phase Separation: After the equilibration period, remove the vial and allow it to stand undisturbed for a period to let the excess solid settle. To ensure complete removal of undissolved solid, centrifuge the vial.
- Sampling and Filtration: Carefully withdraw an aliquot of the clear supernatant using a syringe. Attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed container. This step is critical to remove any remaining microscopic solid particles.
- Quantification: Accurately weigh the filtered solution. Dilute a known mass of the filtrate with the pure solvent to a concentration that falls within the linear range of the chosen analytical method. Analyze the diluted solution to determine the concentration of **phenol**. UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC) are commonly used for this purpose. A calibration curve prepared with standard solutions of **phenol** in the same solvent is required for accurate quantification.
- Calculation: From the measured concentration and the dilution factor, calculate the concentration of **phenol** in the original saturated solution. Express the solubility in the desired units, such as grams of **phenol** per 100 grams of solvent or moles per liter.

The Thermodynamics of Phenol Dissolution: A Deeper Mechanistic Insight

The spontaneity of the dissolution process is governed by the change in Gibbs free energy (ΔG), which is a function of the changes in enthalpy (ΔH) and entropy (ΔS), as described by the equation:

$$\Delta G = \Delta H - T\Delta S$$

For dissolution to be spontaneous, ΔG must be negative.

Enthalpy of Solution (ΔH_{soln})

The enthalpy of solution is the heat absorbed or released when a solute dissolves in a solvent. It can be conceptualized as the sum of three steps:

- Overcoming solute-solute interactions ($\Delta H_1 > 0$): Energy is required to break the intermolecular forces holding the **phenol** molecules together in the crystal lattice.
- Overcoming solvent-solvent interactions ($\Delta H_2 > 0$): Energy is needed to create space in the solvent for the solute molecules.
- Formation of solute-solvent interactions ($\Delta H_3 < 0$): Energy is released when the **phenol** molecules interact with the solvent molecules.

The overall enthalpy of solution is the sum of these three terms: $\Delta H_{\text{soln}} = \Delta H_1 + \Delta H_2 + \Delta H_3$.

- If the energy released from solute-solvent interactions is greater than the energy required to separate the solute and solvent molecules (i.e., $|\Delta H_3| > |\Delta H_1 + \Delta H_2|$), the dissolution process is exothermic ($\Delta H_{\text{soln}} < 0$), and the solution will warm up.
- If the energy released is less than the energy required (i.e., $|\Delta H_3| < |\Delta H_1 + \Delta H_2|$), the dissolution is endothermic ($\Delta H_{\text{soln}} > 0$), and the solution will cool down.

For **phenol**, the enthalpy of solution in many organic solvents is a complex interplay of breaking hydrogen bonds in solid **phenol** and the solvent (if it is protic) and forming new hydrogen bonds and other van der Waals interactions between **phenol** and the solvent. For instance, the enthalpy of solution for **phenol** in chloroform has been reported to be exothermic. [9][10]

Entropy of Solution (ΔS_{soln})

The entropy of solution is the change in disorder of the system upon dissolution. Generally, when a solid dissolves in a liquid, the entropy of the system increases ($\Delta S_{\text{soln}} > 0$) because the molecules in the solution are more disordered than in the highly ordered crystal lattice of

the solid and the pure solvent. This positive entropy change is a major driving force for the dissolution of many substances, even if the process is endothermic.

The following diagram illustrates the thermodynamic cycle of dissolution:



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Caption: Thermodynamic cycle of the dissolution process.

Conclusion

The solubility of **phenol** in organic solvents is a multifaceted phenomenon governed by the intricate interplay of its molecular structure and the properties of the solvent. The dual hydrophilic-hydrophobic nature of the **phenol** molecule, coupled with its capacity for hydrogen bonding, results in a wide range of solubilities across different classes of organic solvents. A thorough understanding of these principles, supported by quantitative data and robust experimental methodologies, is essential for scientists and researchers in various fields, from optimizing reaction conditions in chemical synthesis to formulating effective drug delivery systems. The thermodynamic parameters of enthalpy and entropy provide a deeper mechanistic understanding of the dissolution process, enabling a more predictive approach to solvent selection and formulation development.

References

- Enthalpies and Entropies of Ionization of 2- and 3-Substituted **Phenols** in Methanol+ W
- **Phenol** - Sciencemadness Wiki. (2024, March 5).
- **Phenol** Solubility D
- The enthalpy change when x g of **phenol** dissolves in y g of CHCl3 is given below at a certain temper
- The enthalpy change when xg of **phenol** dissolves in yg of CHCl_3 is given ... (2021, January 1). Filo.
- **Phenol** - Wikipedia.

- **Phenol** - the NIST WebBook. National Institute of Standards and Technology.
- Chemical Properties of **Phenol** (CAS 108-95-2). Cheméo.
- **Phenol** ether - Wikipedia.
- Enthalpies and entropies of ionization of 4-substituted **phenols** in methanol + water mixtures. Journal of the Chemical Society, Faraday Transactions 1: Physical Chemistry in Condensed Phases (RSC Publishing).
- **Phenol**.
- **Phenol** | C6H5OH | CID 996. PubChem.
- How do you perform the shake flask method to determine solubility? (2017, April 27). Quora.
- A Description on the Shake-Flask and Laser Monitoring-Based Techniques for Determination of the Drug's Solubility. Pharmaceutical Sciences. (2024, February 15).
- Table 4-2, Physical and Chemical Properties of **Phenol**. NCBI.
- The thermodynamics of hydration of **phenols**. Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing).
- Toxicological Profile for **Phenol**.
- Solved **Phenol** is soluble in diethyl ether but not W
- Thermo Scientific Chemicals **Phenol**:Chloroform:Isoamyl alcohol 25:24:1, Ready-to-Use satur
- Physical Properties of **Phenol**. (2023, January 22). Chemistry LibreTexts.
- Chapter 9.5: Enthalpies of Solution. (2025, May 27). Chemistry LibreTexts.
- **Phenol**:Chloroform:Isoamyl Alcohol, Extracts DNA. Sigma-Aldrich.
- **Phenol**:Chloroform:Isoamyl alcohol 25:24:1, Ready-to-Use saturated aq. soln., pH 6.7, with alkaline buffer.
- **Phenol** 100 µg/mL in Methanol. LGC Standards.
- **Phenol** - the NIST WebBook.
- **Phenol** - the NIST WebBook.
- The combustion of **phenol** (C6H5OH(s)) under standard conditions is... | Study Prep. Pearson+.
- A solution of **phenol** in chloroform, when treated with aqueous NaOH, gives compound P as a major product. (2024, January 22). Brainly.
- **Phenol**–chloroform extraction - Wikipedia.
- Carbon tetrachloride on heating with **phenol** and sodium hydroxide gives. Allen.
- Calculate the solubility of **phenol**, C6H5OH, in water at 25°o C if delta fus H for **phenol** is 11.29... Homework.Study.com.
- Solubility Table for Water at Temper

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Sources

- 1. Phenol - Sciencemadness Wiki [sciemadness.org]
- 2. scribd.com [scribd.com]
- 3. Phenol - Wikipedia [en.wikipedia.org]
- 4. Phenol | C6H5OH | CID 996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Table 4-2, Physical and Chemical Properties of Phenol - Toxicological Profile for Phenol - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. Phenol [chem.ualberta.ca]
- 7. researchgate.net [researchgate.net]
- 8. m.youtube.com [m.youtube.com]
- 9. The enthalpy change when x g of phenol dissolves in y \mathrm{~g} of \mathrm{~m}.. [askfilo.com]
- 10. The enthalpy change when xg of phenol dissolves in yg of CHCl₃ is given .. [askfilo.com]
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